

Personal protective equipment for handling ST-539

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ST-539

Cat. No.: B15606906

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Information Not Available for ST-539

Comprehensive safety and logistical information, including specific personal protective equipment (PPE) requirements, operational protocols, and disposal plans for a substance designated as "ST-539" cannot be provided at this time. Searches for "ST-539" did not yield a specific chemical compound or hazardous material. The search results primarily consist of general guidelines for handling hazardous materials and personal protective equipment, as well as unrelated documents that coincidentally contain the number "539".

Without a specific chemical identity for **ST-539**, it is not possible to determine its physical and chemical properties, associated hazards, or the necessary safety precautions for handling and disposal.

To receive the requested safety and operational guidance, please provide a more specific identifier for the substance in question, such as:

- A full chemical name (e.g., 2-(4-chlorophenyl)acetic acid)
- A Chemical Abstracts Service (CAS) number
- Any other relevant identifiers that could specify the material.

Once more specific information is available, a detailed response including quantitative data summaries, experimental protocols, and procedural diagrams can be generated to ensure the

safety of all personnel.

In the absence of specific information, it is crucial to adhere to general laboratory safety protocols when handling any unknown substance. This includes the use of standard personal protective equipment such as safety goggles, lab coats, and chemical-resistant gloves.^{[1][2][3]} Work should be conducted in a well-ventilated area, and a material's Safety Data Sheet (SDS) should always be consulted before handling. For disposal, all unknown chemical waste should be treated as hazardous and managed according to institutional and regulatory guidelines.^{[4][5]}

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References

- 1. Personal Protective Equipment - Standards | Occupational Safety and Health Administration [osha.gov]
- 2. Personal Protection Equipment - Environmental Health, Safety, and Risk Management [adminfinance.fresnostate.edu]
- 3. 709 Personal Protective Equipment [oshacademy.com]
- 4. dtsc.ca.gov [dtsc.ca.gov]
- 5. sandiegocounty.gov [sandiegocounty.gov]
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